

Personal protective equipment for handling N-tert-butylaniline

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Compound of Interest

Compound Name: *N-tert-butylaniline*

Cat. No.: B3060869

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Essential Safety and Handling Guide for N-tert-butylaniline

This document provides crucial safety protocols, operational guidelines, and disposal procedures for handling **N-tert-butylaniline** in a laboratory environment. The information is intended for professionals in research, science, and drug development to ensure safe handling and minimize exposure risks. The following procedures are based on safety data for structural isomers and related compounds; therefore, they should be regarded as a minimum safety standard.

Hazard Identification and Chemical Properties

N-tert-butylaniline and its isomers are hazardous chemicals that can cause severe skin burns, eye damage, and respiratory irritation. They are also harmful if swallowed, inhaled, or in contact with skin.[\[1\]](#)[\[2\]](#)

Summary of Chemical Data

Property	Value	Source
Chemical Formula	$C_{10}H_{15}N$	[3]
Molecular Weight	149.23 g/mol	[3][4]
Appearance	Liquid	[4]
Boiling Point	123-124 °C / 17 mmHg	[4]
Melting Point	-60 °C	[4]
Density	0.957 g/mL at 25 °C	[4]
Flash Point	102 °C (215.6 °F) - closed cup	[4]
Acute Toxicity (Oral)	LD50 Oral - Rat - 464 mg/kg (for tert-Butylamine)	[5]
Acute Toxicity (Inhalation)	LC50 Inhalation - Rat - 4 h - 3.8 mg/l (for tert-Butylamine)	[5]
Hazards	Harmful if swallowed, in contact with skin, or if inhaled. [1][2] Causes severe skin burns and eye damage.[1][5] May cause respiratory irritation.[1][2][3]	

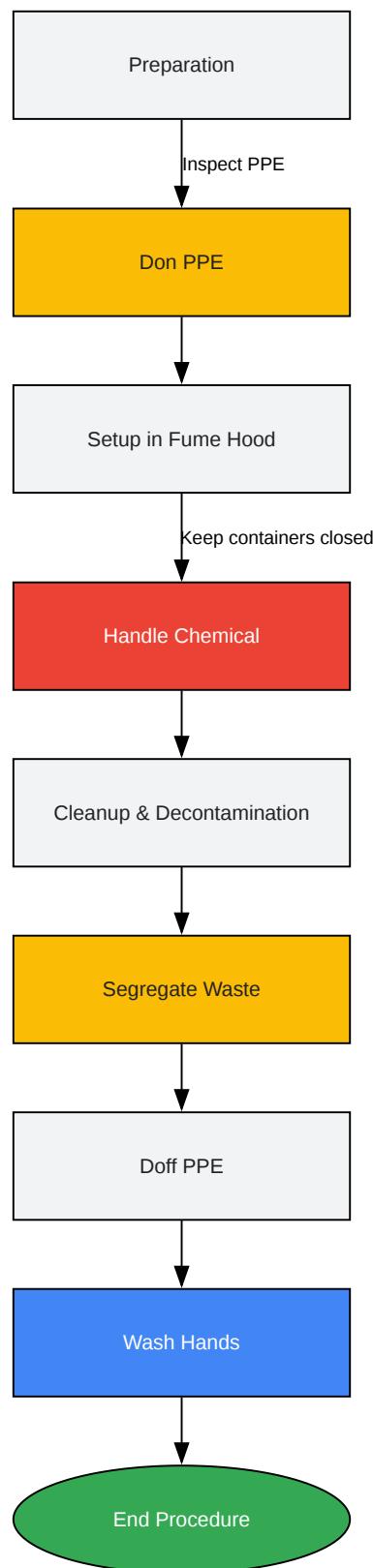
Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to ensure personnel safety. All personnel must be trained on the proper use and disposal of PPE.

PPE Category	Specification	Rationale
Hand Protection	Wear protective gloves (e.g., Nitrile rubber, Butyl rubber, or Neoprene). Gloves must be inspected before use and disposed of after contamination.	Provides robust protection against skin contact. [5]
Eye & Face Protection	Tightly fitting safety goggles that meet NIOSH (US) or EN 166 (EU) standards. A face shield (minimum 8 inches) should be worn when there is a significant risk of splashes.	Protects against severe eye damage from splashes. [5]
Skin & Body Protection	Wear a protective lab coat, long-sleeved clothing, and protective boots if required. An apron may be necessary for larger quantities.	Protects skin from potential splashes and contact. [6]
Respiratory Protection	All work should be conducted in a certified chemical fume hood. [6] If engineering controls are insufficient, use a NIOSH/MSHA-approved respirator. [7][8]	Prevents inhalation of harmful vapors and mists. [2][3]

Operational Plan: Safe Handling Workflow

Handling of **N-tert-butylaniline** must be performed in a designated and controlled area, such as a chemical fume hood.[\[6\]](#)

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Caption: Workflow for the safe handling of **N-tert-butylaniline**.

Procedural Steps:

- Preparation: Before starting, ensure the work area is clean and uncluttered. Locate the nearest safety shower and eyewash station.
- Personal Protective Equipment (PPE): Put on all required PPE as specified in the table above. Inspect gloves for any signs of damage before use.[5][6]
- Handling: Conduct all manipulations of **N-tert-butylaniline** inside a certified chemical fume hood to avoid inhalation of vapors.[1][6] Keep containers tightly closed when not in use.[3][9] Avoid contact with skin, eyes, and clothing.[9]
- Post-Handling: After use, decontaminate all surfaces and equipment.
- Waste: Segregate all waste materials as described in the disposal plan below.
- Doffing PPE: Remove PPE carefully to avoid contaminating yourself. Dispose of single-use items in the designated hazardous waste container.
- Hygiene: Wash hands and face thoroughly with soap and water after handling the chemical.

Emergency Procedures

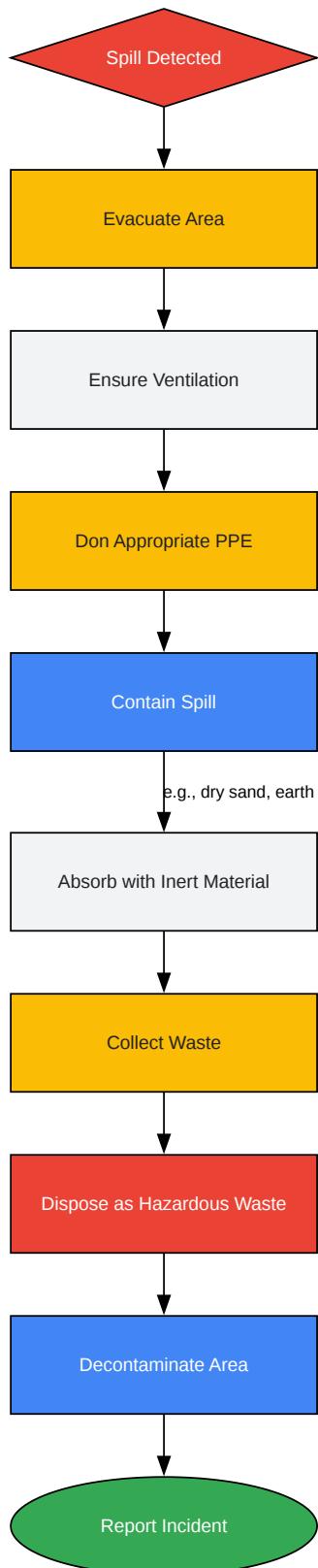
Immediate and appropriate action is critical in the event of an exposure or spill.

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention. [2] [3] [5]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention. [1] [3] [5]
Eye Contact	Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [1] [3] [5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1] [3]

Spill and Leak Response

In the event of a spill, evacuate non-essential personnel and ensure the area is well-ventilated.



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Caption: Emergency workflow for **N-tert-butylaniline** spills.

Procedural Steps:

- Control and Evacuate: Remove all sources of ignition.[5] Evacuate personnel to a safe area, preferably upwind.[10]
- Personal Protection: Wear the appropriate PPE, including respiratory protection, before entering the spill area.[3]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[5]
- Clean-up: Absorb the spill with an inert, non-combustible material such as dry sand or earth. [9]
- Collection: Collect the absorbed material and place it into a suitable, labeled container for disposal.[5][9]
- Decontamination: Clean the spill area thoroughly.
- Reporting: Report the incident to the appropriate safety personnel.

Storage and Disposal Plan

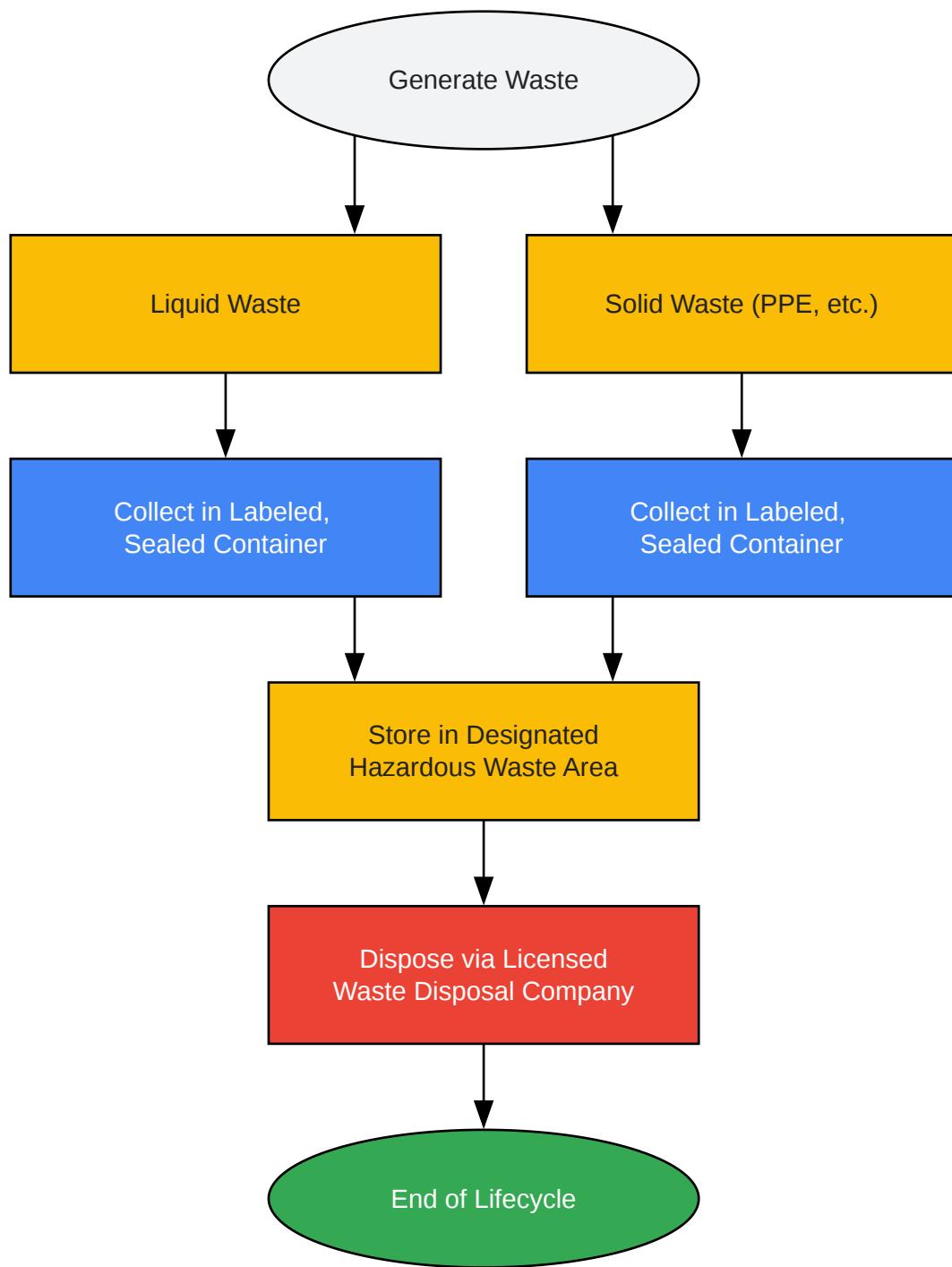
Proper storage and disposal are critical to maintaining a safe laboratory environment.

Storage

- Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents and strong acids.[5][9]
- Keep containers tightly closed and sealed. Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[3][5]
- Store in an area designated for corrosive or combustible liquids, away from heat, sparks, and open flames.[4][5][11]

Disposal

All waste, including contaminated materials and disposable PPE, is considered hazardous and must be disposed of accordingly.



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